Application Note and Protocol: Quantitative Analysis of Acrylamide Metabolites by LC-MS/MS

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Compound of Interest

Compound Name:	*N-Acetyl-S-(carbamoylethyl)-L-cysteine-d3*
Cat. No.:	*B587962*

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Introduction

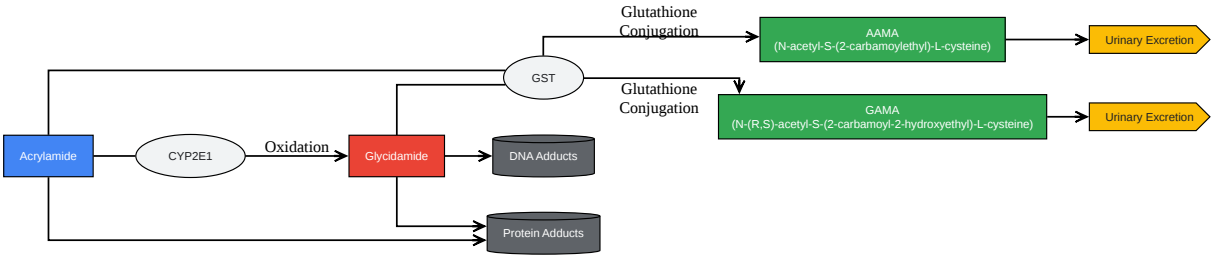
Acrylamide, a potential human carcinogen, is formed in carbohydrate-rich foods during high-temperature cooking.[1][2][3] Its metabolism in the body is a critical area of study for toxicological and drug development research. The primary metabolic pathways involve the conversion of acrylamide to a reactive epoxide, glycidamide, and the detoxification through glutathione conjugation to form mercapturic acid derivatives.[4][5] The main metabolites excreted in urine are N-acetyl-S-(2-carbamoylethyl)-L-cysteine (AAMA) and N-(R,S)-acetyl-S-(2-carbamoyl-2-hydroxyethyl)-L-cysteine (GAMA), the mercapturic acid of acrylamide and glycidamide, respectively.[1][6][7] Quantifying these metabolites provides a reliable measure of internal exposure to acrylamide and offers insights into its metabolic activation and detoxification.[1][6] This application note provides a detailed protocol for the quantitative analysis of acrylamide and its key metabolites in biological matrices using liquid chromatography-tandem mass spectrometry (LC-MS/MS), a highly sensitive and specific analytical technique.[2][6]

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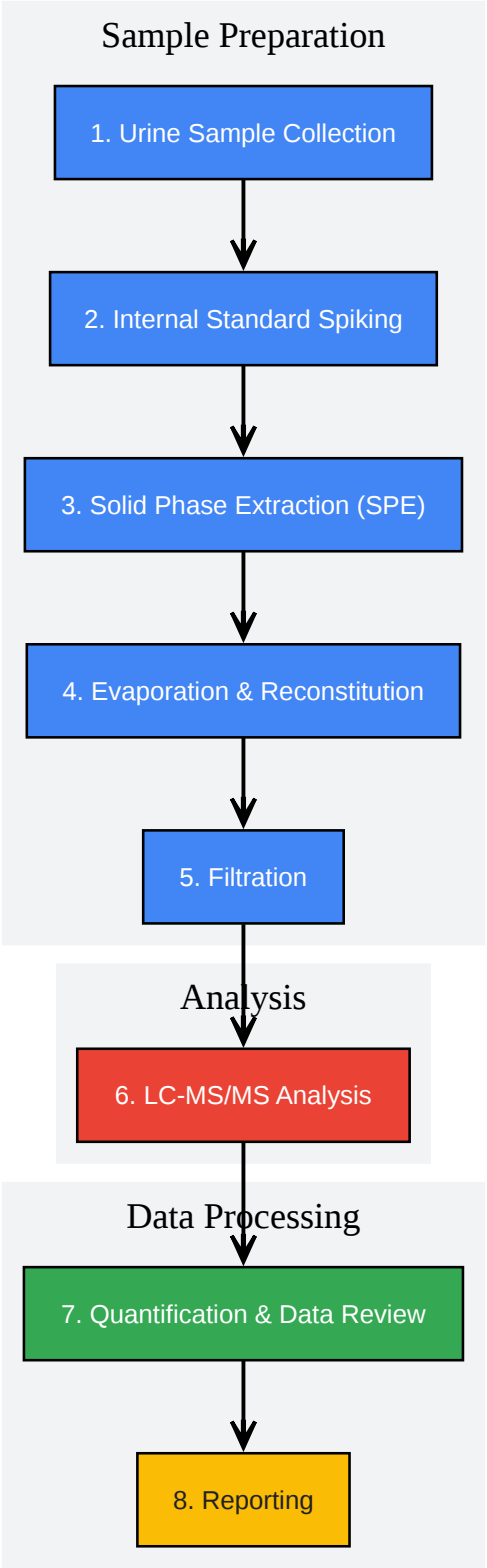
Acrylamide Metabolism Signaling Pathway

The metabolic conversion of acrylamide is a critical determinant of its toxicity. The following diagram illustrates the primary metabolic pathways.

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